

Proper Disposal of Dimethyl-phenyl-silane: A Comprehensive Guide

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Compound of Interest

Compound Name: Dimethyl-phenyl-silane

Cat. No.: B7799541

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **dimethyl-phenyl-silane**, a flammable and moisture-sensitive compound. Adherence to these protocols is essential to mitigate risks and maintain a safe research environment.

Essential Safety and Handling Information

Dimethyl-phenyl-silane is a flammable liquid that is sensitive to moisture.^[1] It is crucial to handle this chemical in a well-ventilated area, away from heat, sparks, and open flames.^{[1][2]} Appropriate personal protective equipment (PPE), including chemical splash goggles, gloves, and protective clothing, must be worn at all times to prevent skin and eye contact.^[1]

Quantitative Data

The following table summarizes key physical and chemical properties of **dimethyl-phenyl-silane**, essential for its safe handling and disposal.

Property	Value	Source
CAS Number	766-77-8	[1][3][4]
Molecular Formula	C ₈ H ₁₂ Si	[4][5]
Molecular Weight	136.27 g/mol	[4][5]
Appearance	Colorless clear liquid	[1]
Boiling Point	157 °C at 744 mmHg	[3][5]
Density	0.889 g/mL at 25 °C	[3][5]
Flash Point	35 °C (95 °F)	[1][3][5]
Solubility	Insoluble in water; soluble in common organic solvents.[5]	
Hazard Class	3 (Flammable Liquid)	[3][5]

Step-by-Step Disposal Procedure

The disposal of **dimethyl-phenyl-silane** must be handled by a licensed waste disposal company.[2] The following steps outline the process for preparing the chemical waste for collection.

1. Waste Segregation and Collection:

- Collect waste **dimethyl-phenyl-silane** in a dedicated, properly labeled, and sealed container.
- The container should be made of a material compatible with the chemical and clearly marked as "Hazardous Waste," "Flammable Liquid," and "**Dimethyl-phenyl-silane**."
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Spill Management:

- In the event of a spill, immediately remove all sources of ignition.[1]

- Ventilate the area.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.^[1] Do not use combustible materials like paper towels as the primary absorbent.
- Using spark-proof tools, carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste.^{[1][6]}
- Clean the spill area thoroughly.

3. Preparation for Disposal:

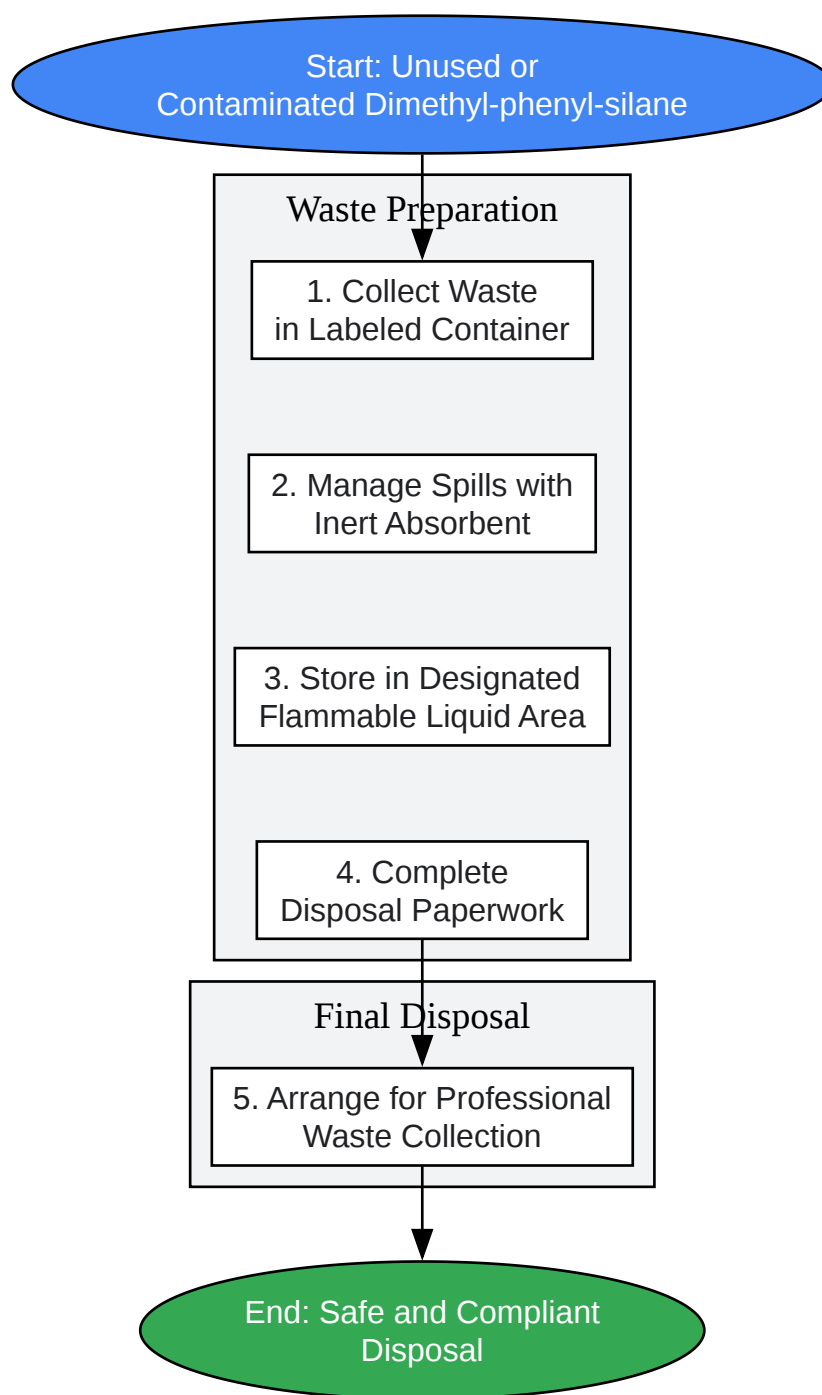
- Ensure the waste container is tightly closed to prevent the release of vapors and exposure to moisture.^{[1][2]}
- Store the waste container in a cool, dry, and well-ventilated area designated for flammable liquids, away from incompatible substances.^[1]
- Complete all necessary hazardous waste disposal paperwork as required by your institution and local regulations.

4. Professional Disposal:

- Arrange for the collection of the hazardous waste by a certified disposal company.
- US EPA guidelines for the classification of hazardous waste are listed in 40 CFR Parts 261.3.^[1] Waste generators must also consult state and local regulations to ensure complete and accurate classification.^[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **dimethyl-phenyl-silane**.



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